

# An In-depth Technical Guide to 1,3-Cyclohexanedimethanamine (CAS: 2579-20-6)

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## Compound of Interest

Compound Name: 1,3-Cyclohexanedimethanamine

Cat. No.: B1196822

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**Abstract:** This document provides a comprehensive technical overview of **1,3-Cyclohexanedimethanamine** (CAS number 2579-20-6), a cycloaliphatic diamine. It details the compound's physicochemical properties, safety and reactivity data, primary applications, and an experimental protocol for its synthesis. The information is presented through structured tables and logical diagrams to facilitate understanding and application in research and development settings.

## Physicochemical Properties

**1,3-Cyclohexanedimethanamine**, also known as 1,3-bis(aminomethyl)cyclohexane (1,3-BAC), is a colorless liquid at room temperature with a characteristic amine odor.<sup>[1][2]</sup> It is soluble in water, alcohol, and n-hexane.<sup>[1]</sup> The compound's key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub>	[3]
Molecular Weight	142.24 g/mol	[3][4]
Appearance	Clear colorless liquid	[2][3][5]
Odor	Amine odor	[1]
Boiling Point	220 - 244 °C	[1][3][6]
Melting Point	< -70 °C	[1][3][7]
Flash Point	107 - 116 °C (closed cup)	[1][2][6][8]
Density	0.940 - 0.950 g/mL at 20-25 °C	[1][3][6][8]
Vapor Pressure	34 Pa at 25 °C; 1.24 Pa at 20 °C	[3][9]
Refractive Index	n <sub>20/D</sub> 1.493	[3][8]
Water Solubility	Soluble	[1][3]
pKa	10.57 ± 0.29 (Predicted)	[3]
LogP	0.783 at 21.5 °C	[3]

## Safety and Reactivity

**1,3-Cyclohexanedimethanamine** is a corrosive compound that can cause severe skin and eye burns.[4][5][6] It is harmful if swallowed or in contact with skin.[4][6] Proper personal protective equipment, including gloves, goggles, and a face shield, should be used when handling this chemical.[8][10] The material is stable under normal conditions but is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[5][10]

Parameter	Description	Reference
GHS Hazard Statements	H302+H312 (Harmful if swallowed or in contact with skin), H314 (Causes severe skin burns and eye damage), H412 (Harmful to aquatic life with long lasting effects)	[4][6][8]
Signal Word	Danger	[3][8][11]
Chemical Stability	Stable under normal temperatures and pressures.	[5][10]
Incompatible Materials	Strong oxidizing agents, acids, acid chlorides, acid anhydrides.	[5][10]
Conditions to Avoid	Incompatible materials, oxidizers.	[5][10]
Hazardous Decomposition	Nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), nitrogen.	[5][10]
Hazardous Polymerization	Has not been reported.	[5][10]

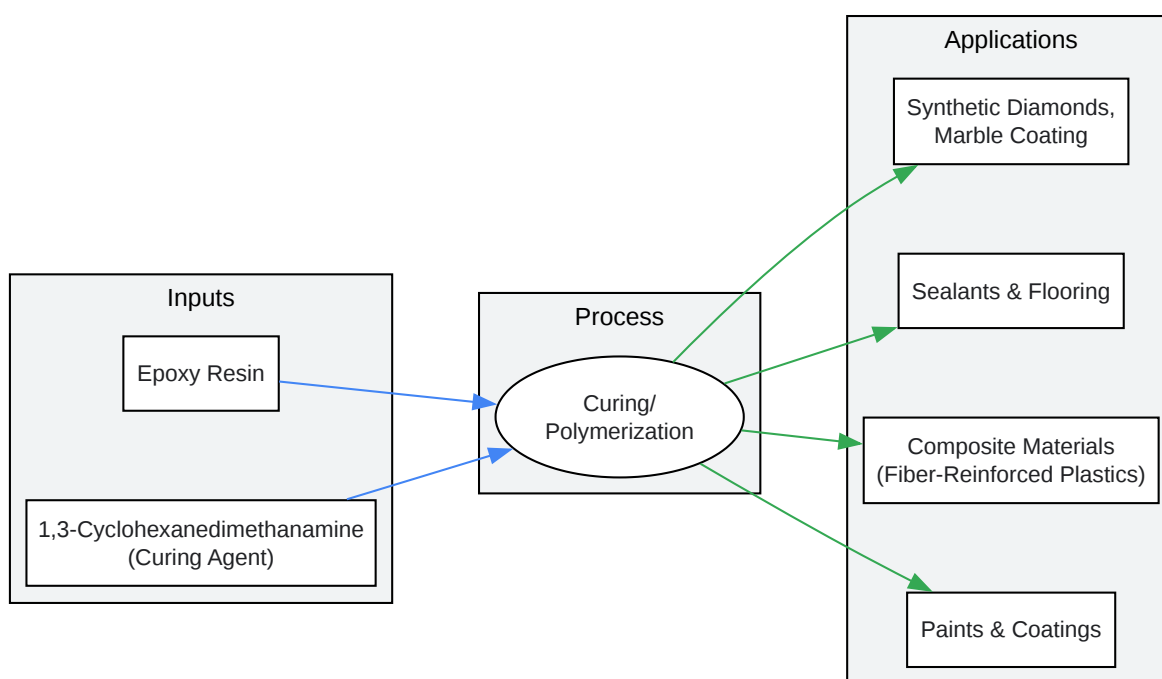
## Applications

The primary application of **1,3-Cyclohexanedimethanamine** is as a curing agent for epoxy resins.[2][11] Its alicyclic structure contributes to good weatherability and low yellowing, making it suitable for various coatings and composite materials.[2]

Key Applications Include:

- **Epoxy Resin Curing Agent:** Used in paints, coatings, sealants, and flooring.[2][11]
- **Composite Materials:** Employed in the manufacturing of fiber-reinforced plastics.[2]

- Specialty Synthesis: It can be used in the synthesis of open-framework bimetallic phosphites for potential use in molecular sieves and ion exchangers.[3][8] It is also a precursor for producing the corresponding diisocyanate by reaction with phosgene.[11]



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Caption: Application workflow of **1,3-Cyclohexanedimethanamine** as an epoxy curing agent.

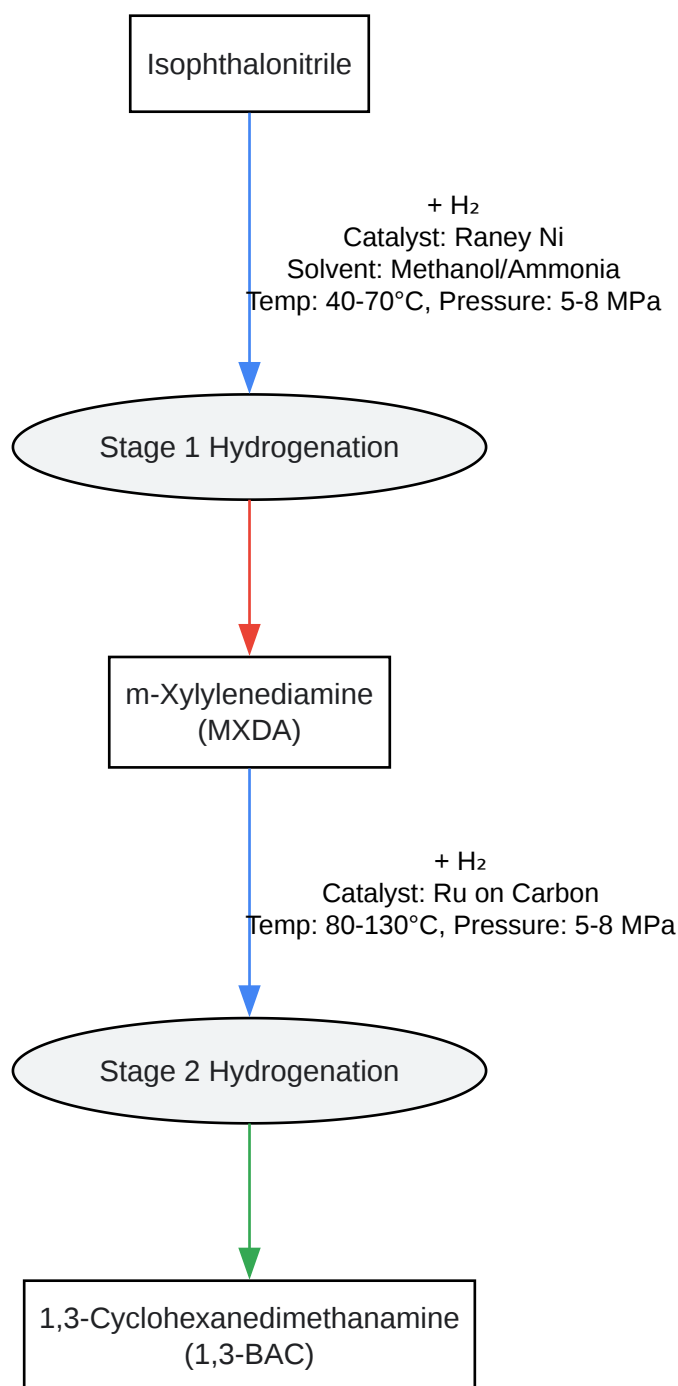
## Experimental Protocols

### Synthesis of **1,3-Cyclohexanedimethanamine** via Hydrogenation

A common industrial method for producing **1,3-Cyclohexanedimethanamine** is the catalytic hydrogenation of m-xylylenediamine (MXDA).[11] A two-stage hydrogenation process can be employed.[12]

Protocol:

- First Stage Hydrogenation (MXDA Formation):
  - Reactants: Isophthalonitrile, hydrogen, methanol (solvent), Raney's nickel (catalyst), and liquefied ammonia (auxiliary agent).[12]
  - Procedure: The reactants are charged into a suitable reactor. The first stage of hydrogenation is carried out at a temperature of approximately 40-70°C and a pressure of 5-8 MPa.[12] The reaction proceeds for 1-5 hours to yield an m-xylylenediamine reaction solution.[12]
- Second Stage Hydrogenation (Ring Saturation):
  - Reactants: The m-xylylenediamine reaction solution from the first stage and hydrogen.[12]
  - Catalyst: Ruthenium-supported activated carbon (e.g., 5 wt% ruthenium).[12]
  - Procedure: The reaction solution is subjected to a second hydrogenation step. This stage is conducted at a higher temperature of 80-130°C and a pressure of 5-8 MPa.[12] The reaction time is typically 1-6 hours.[12]
  - Product: The final product is **1,3-Cyclohexanedimethanamine**. [12]

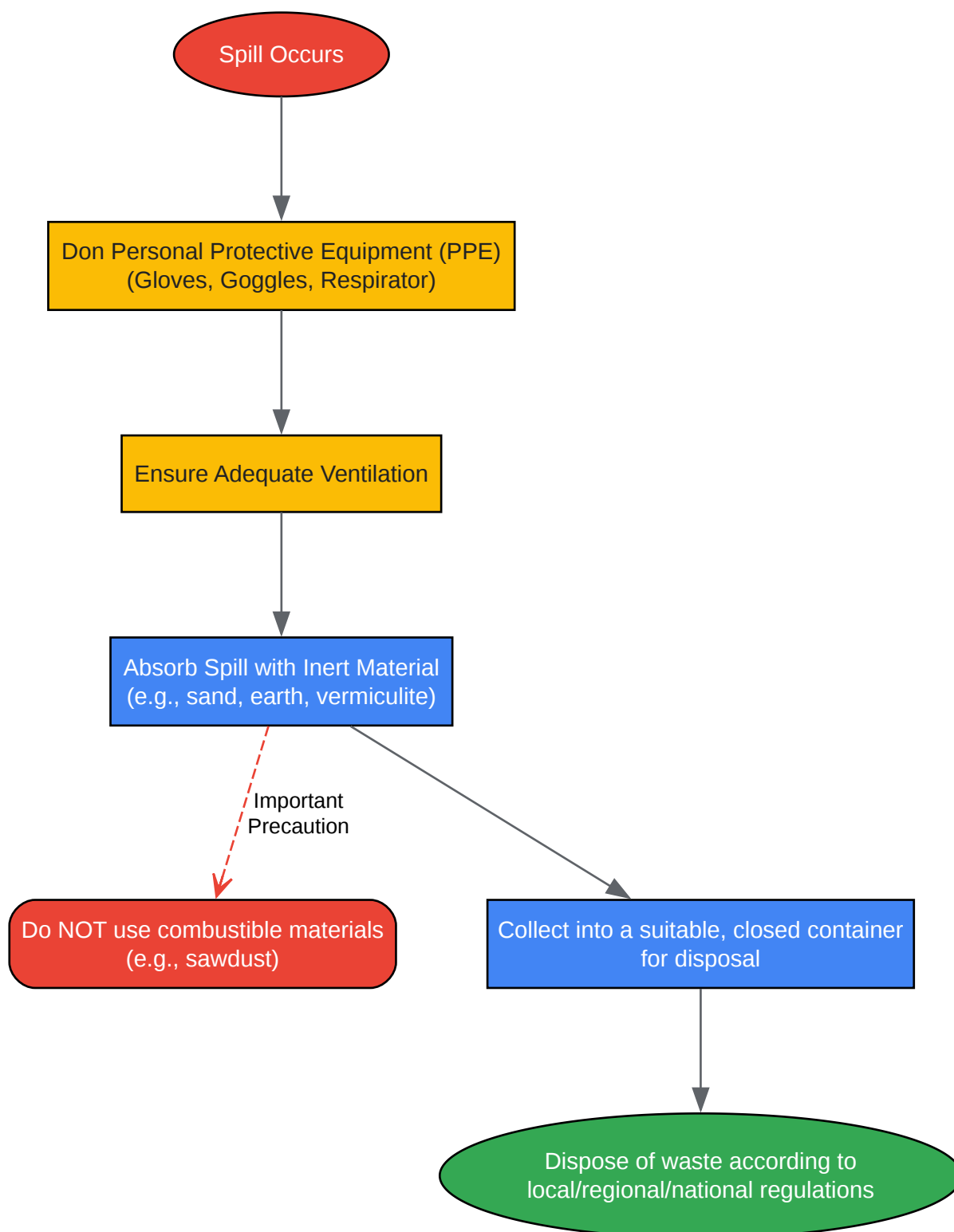


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Caption: Synthesis pathway for **1,3-Cyclohexanedimethanamine** from Isophthalonitrile.

## Emergency Handling Protocol: Spills

In case of a spill, immediate action is required to prevent harm and environmental contamination. The area should be evacuated and ventilated.



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Caption: Logical workflow for handling a spill of **1,3-Cyclohexanedimethanamine**.

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